

In-Depth Technical Guide: DL-Glyceraldehyde-2-¹³C Chemical Structure and Synthesis

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Compound of Interest

Compound Name: DL-Glyceraldehyde-2-¹³C

Cat. No.: B583784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and metabolic significance of **DL-Glyceraldehyde-2-¹³C**. This isotopically labeled sugar is a valuable tool in metabolic research, particularly for tracing the flux of carbon through glycolysis and related pathways.

Chemical Structure and Properties

DL-Glyceraldehyde-2-¹³C is a racemic mixture of the D and L enantiomers of glyceraldehyde, in which the carbon atom at the C2 position is the heavy isotope ¹³C.

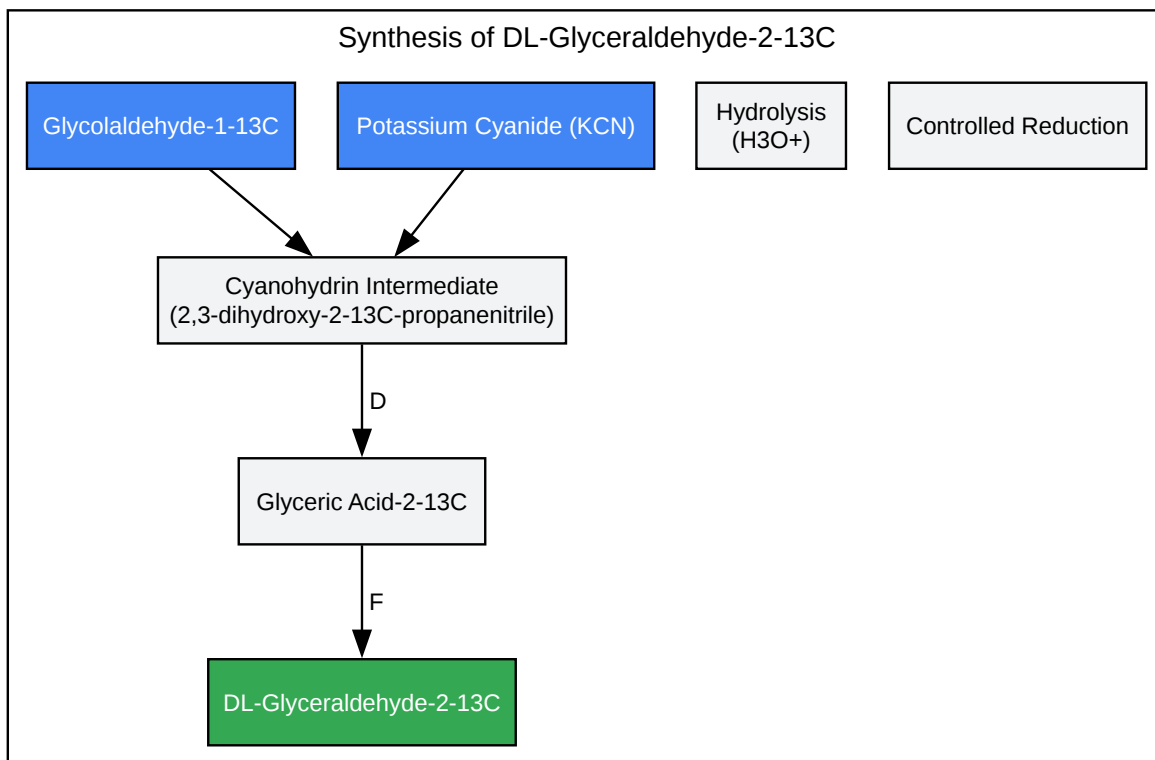
Molecular Formula: C₂¹³CH₆O₃

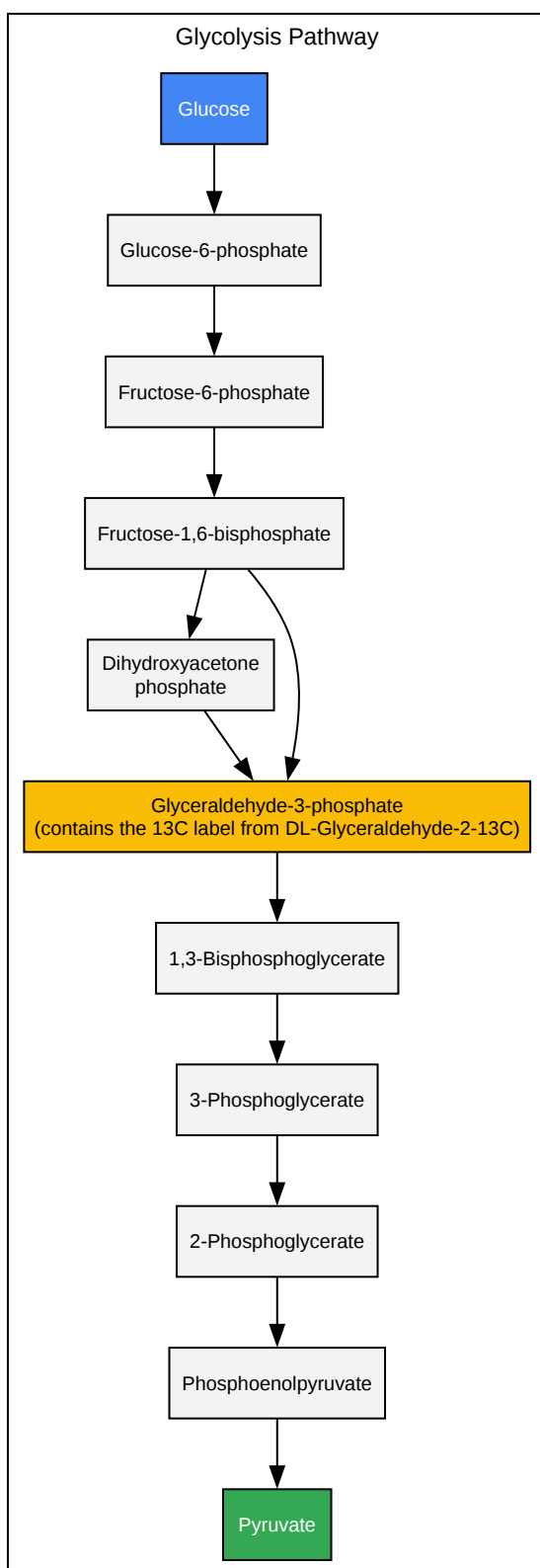
Molecular Weight: 91.07 g/mol

CAS Number: 71122-43-5

The presence of the ¹³C isotope at a specific position allows for its use as a tracer in metabolic studies, with detection by techniques such as nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS). In solution, glyceraldehyde exists in equilibrium between its open-chain aldehyde form and various cyclic hemiacetal and dimeric structures.

Below is a diagram illustrating the chemical structure of **DL-Glyceraldehyde-2-¹³C**.





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